Application Notes and Protocols: Preparing NU6300 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *NU6300*

Cat. No.: *B609679*

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Introduction

NU6300 is a potent and selective covalent, irreversible, and ATP-competitive inhibitor of Cyclin-Dependent Kinase 2 (CDK2) with an IC_{50} of 0.16 µM.[1][2] It functions by covalently binding to CDK2, leading to durable inhibition of retinoblastoma tumor suppressor protein (Rb) phosphorylation.[3][4] This unique mechanism of action makes **NU6300** a valuable tool in research related to the eukaryotic cell cycle and transcription.[1][2] Proper preparation of a stock solution is the first critical step for reliable and reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **NU6300** in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

For ease of reference, the key quantitative data for **NU6300** are summarized in the table below.

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Property	Value	Source(s)
Molecular Weight	413.49 g/mol	[1][5][6]
Chemical Formula	$C_{20}H_{23}N_5O_3S$	[1][5][6]
Solubility in DMSO	≥ 32 mg/mL (≥ 77.39 mM) to 100 mg/mL (241.84 mM)	[1][2][6]
Storage of Solid	-20°C for up to 3 years	[1][5]
Storage of Stock Solution	-80°C for up to 2 years; -20°C for up to 1 year	[2]

Experimental Protocol: Preparing a 10 mM **NU6300** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NU6300** in DMSO.

Materials:

- **NU6300** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[5]
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

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- Pre-weighing Preparation: Before handling **NU6300**, ensure you are wearing appropriate PPE. It is recommended to handle the powder in a chemical fume hood. Allow the **NU6300** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculating the Required Mass: To prepare a 10 mM stock solution, the required mass of **NU6300** can be calculated using the following formula:

  Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol)

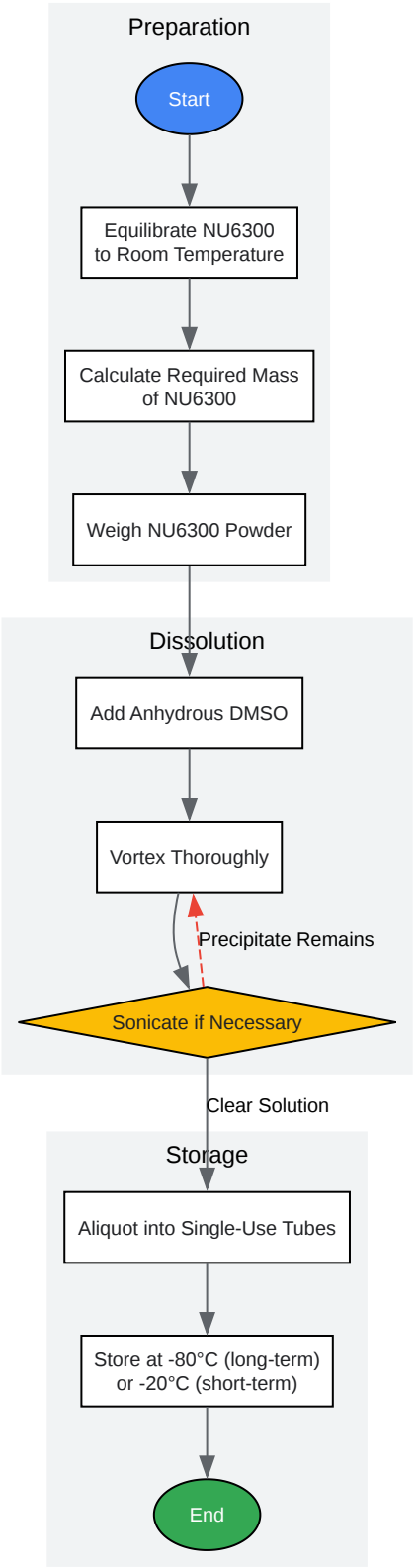
  For example, to prepare 1 mL of a 10 mM stock solution:

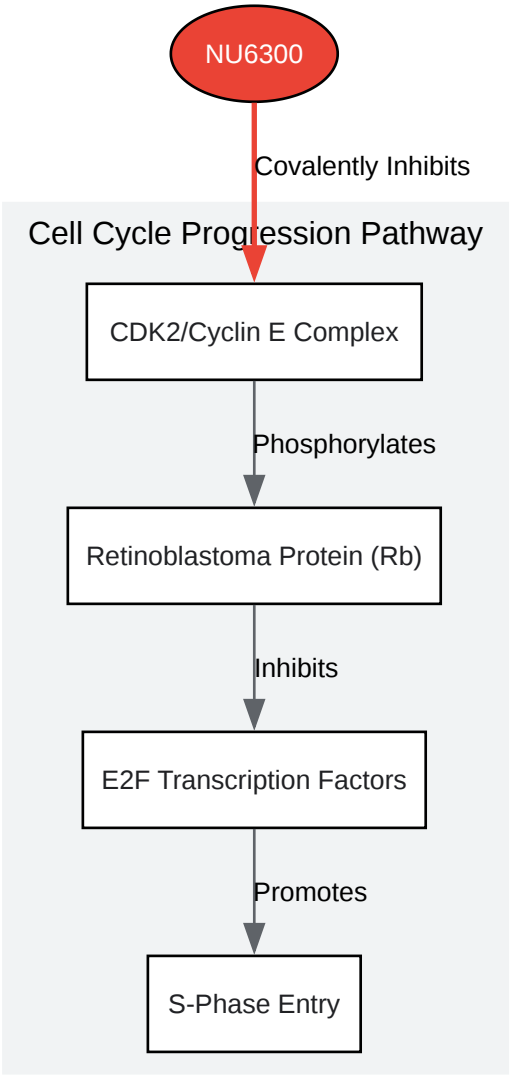
  Mass (mg) = 10 mmol/L x 0.001 L x 413.49 g/mol = 4.1349 mg
- Weighing **NU6300**: Carefully weigh out the calculated amount of **NU6300** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Adding DMSO: Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the **NU6300** powder. For a 10 mM solution using 4.13 mg of **NU6300**, you would add 1 mL of DMSO. It is crucial to use newly opened or anhydrous DMSO as it is hygroscopic, and water absorption can affect the solubility of the compound.[2]
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the powder. If the solution is not clear, sonication is recommended to aid dissolution.[5] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[5]
- Long-term Storage: For long-term storage, place the aliquots at -80°C, where they can be stable for up to two years.[2] For short-term storage (up to one year), -20°C is suitable.[2]

Visualizations

Experimental Workflow for **NU6300** Stock Solution Preparation

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- To cite this document: BenchChem. [Application Notes and Protocols: Preparing NU6300 Stock Solution in DMSO]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609679/docs#application-notes-and-protocols-preparing-nu6300-stock-solution-in-dmso]

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Ontario, CA 91761, United States

Phone: (601) 213-4426

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